

An In-depth Technical Guide to the Physicochemical Properties of Dimethyl 5-Nitroisophthalate

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: *Dimethyl 5-nitroisophthalate*

Cat. No.: *B082987*

[Get Quote](#)

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the physicochemical properties of **dimethyl 5-nitroisophthalate**, with a primary focus on its melting point. This compound is a key intermediate in various synthetic pathways, notably in the production of non-ionic X-ray contrast media.^{[1][2]} This document outlines its physical and chemical characteristics, experimental protocols for its synthesis, and its role in further chemical manufacturing.

Quantitative Data Summary

The following table summarizes the key quantitative data for **dimethyl 5-nitroisophthalate**, providing a quick reference for its physical and chemical properties.

| Property | Value | Source |
|-------------------|---|--------------|
| Melting Point | 123-125 °C | [3][4][5][6] |
| Molecular Formula | C10H9NO6 | [3][7][8] |
| Molecular Weight | 239.18 g/mol | [4][7] |
| CAS Number | 13290-96-5 | [3][4][6][8] |
| Appearance | Slightly yellow fine crystalline powder | [6] |
| Purity | 98% - 99% | [4] |
| Boiling Point | 381.83°C (rough estimate) | [3] |
| Density | 1.4504 (rough estimate) | [3] |
| Refractive Index | 1.5310 (estimate) | [3] |
| Flash Point | 208.3°C | [3] |
| Vapor Pressure | 7.12E-10 mmHg at 25°C | [3] |

Experimental Protocols

Detailed methodologies for the synthesis of **dimethyl 5-nitroisophthalate** are crucial for ensuring reproducibility and high purity of the final product. Below are representative experimental protocols derived from the scientific literature.

Protocol 1: Synthesis via Fischer Esterification

This common method involves the acid-catalyzed esterification of 5-nitroisophthalic acid with methanol.

- Materials:
 - 5-nitroisophthalic acid (5.0 g)
 - Methanol (33.3 mL)

- Concentrated sulfuric acid (1.0 mL)
- Deionized water
- Apparatus:
 - 100 mL three-necked round-bottom flask
 - Condenser
 - Electric stirrer
 - Thermometer
- Procedure:
 - To the 100 mL three-necked round-bottom flask, add 5.0 g of 5-nitroisophthalic acid and 33.3 mL of methanol.[\[6\]](#)[\[9\]](#)
 - Stir the mixture at room temperature under a nitrogen atmosphere for approximately 3 minutes until the solid is completely dissolved, resulting in a colorless, transparent solution.[\[6\]](#)[\[9\]](#)
 - Slowly add 1.0 mL of concentrated sulfuric acid dropwise to the solution.[\[6\]](#)[\[9\]](#)
 - Heat the mixture to reflux. After about 3 hours, the precipitation of a white solid should be observed.[\[6\]](#)[\[9\]](#)
 - Monitor the reaction progress using thin-layer chromatography (TLC) with a mobile phase of dichloromethane:methanol (10:1).[\[6\]](#)[\[9\]](#)
 - Once the reaction is complete, cool the flask to room temperature to allow for further crystallization.[\[6\]](#)[\[9\]](#)
 - Collect the solid product by filtration.[\[6\]](#)[\[9\]](#)
 - Wash the filter cake with deionized water.[\[6\]](#)[\[9\]](#)

- Dry the product to obtain **dimethyl 5-nitroisophthalate**. The expected yield is approximately 98%.[\[6\]](#)[\[9\]](#)

Protocol 2: Alternative Synthesis and Purification

This protocol provides an alternative method with a focus on obtaining crystals suitable for X-ray analysis.

- Materials:

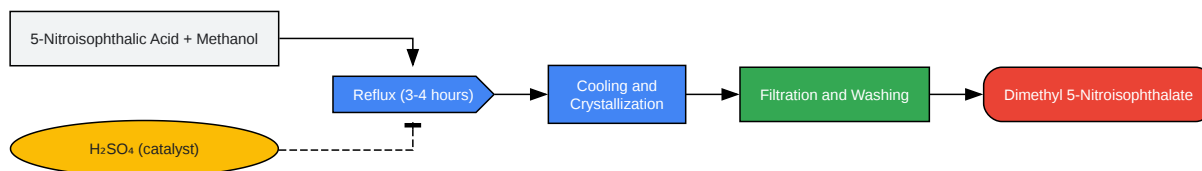
- 5-nitroisophthalic acid (0.5 mmol, 100.6 mg)
- Methanol (5 mL)
- Concentrated sulfuric acid (1 drop)
- 95% Ethanol (20 mL)
- Water

- Procedure:

- Dissolve 0.5 mmol of 5-nitroisophthalic acid in 5 mL of hot methanol.[\[1\]](#)
- Add one drop of concentrated sulfuric acid to the solution.[\[1\]](#)
- Reflux the mixture for 4 hours.[\[1\]](#)
- Filter the resulting precipitate and wash it with water.[\[1\]](#)
- Dissolve the precipitate in 20 mL of 95% ethanol.[\[1\]](#)
- Evaporate the solution in the air to yield colorless, needle-like crystals suitable for X-ray analysis. The reported yield is 85.2%.[\[1\]](#)

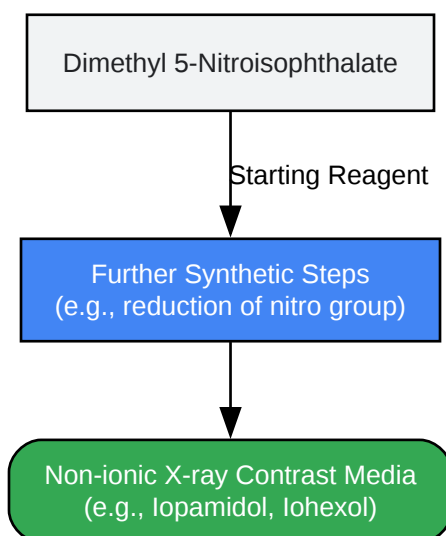
Visualizations

The following diagrams illustrate the synthesis workflow and the role of **dimethyl 5-nitroisophthalate** as a chemical intermediate.



[Click to download full resolution via product page](#)

Caption: Synthesis workflow for **dimethyl 5-nitroisophthalate**.



[Click to download full resolution via product page](#)

Caption: Role as an intermediate in X-ray contrast media synthesis.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. journals.iucr.org [journals.iucr.org]

- 2. EP0879815B1 - Process for the preparation of the 5-nitro-isophthalic-di- C1-C4-alkyl esters - Google Patents [patents.google.com]
- 3. chembk.com [chembk.com]
- 4. 5-硝基间苯二甲酸二甲酯 98% | Sigma-Aldrich [sigmaaldrich.com]
- 5. Dimethyl 5-nitroisophthalate | CAS#:13290-96-5 | Chemsrce [chemsrc.com]
- 6. Dimethyl 5-nitroisophthalate | 13290-96-5 [chemicalbook.com]
- 7. Dimethyl 5-nitroisophthalate | C10H9NO6 | CID 83316 - PubChem [pubchem.ncbi.nlm.nih.gov]
- 8. Page loading... [wap.guidechem.com]
- 9. Dimethyl 5-nitroisophthalate synthesis - chemicalbook [chemicalbook.com]
- To cite this document: BenchChem. [An In-depth Technical Guide to the Physicochemical Properties of Dimethyl 5-Nitroisophthalate]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b082987#dimethyl-5-nitroisophthalate-melting-point]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com